

Application of 1-Aminopyrrole in Agrochemical Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Aminopyrrole

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Introduction

1-Aminopyrrole is a versatile heterocyclic amine that serves as a crucial building block in the synthesis of a wide array of biologically active molecules, particularly in the agrochemical sector.^[1] Its unique structural features allow for the facile construction of substituted pyrrole rings, which are core components of numerous commercial and developmental insecticides, fungicides, and herbicides. This document provides detailed application notes and experimental protocols for the synthesis of agrochemicals derived from **1-aminopyrrole**, supported by quantitative bioactivity data and visualizations of synthetic pathways and mechanisms of action.

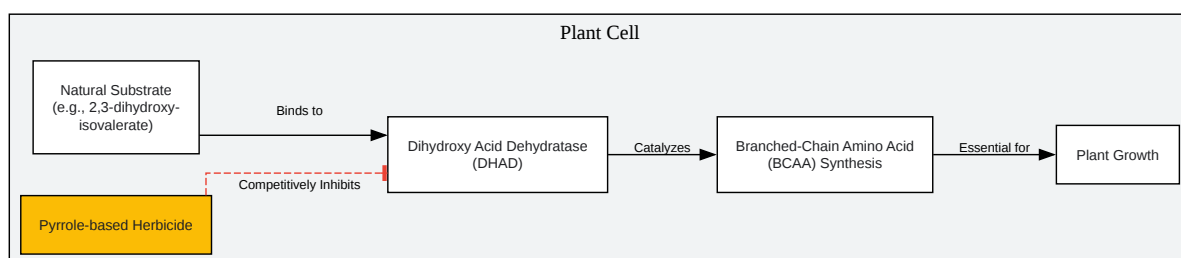
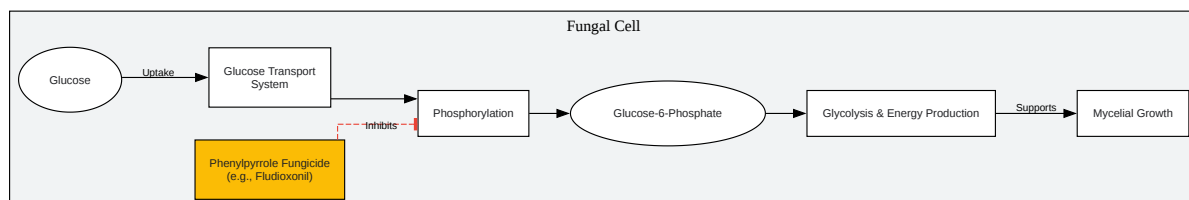
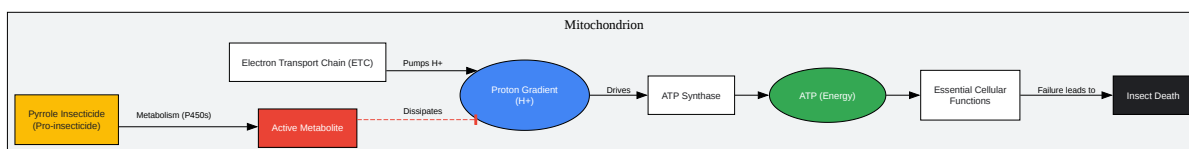
Application in Insecticide Synthesis

Pyrrole-based insecticides are recognized for their efficacy against a range of pests, including those resistant to conventional neurotoxic insecticides.^[1] A prominent mode of action for these compounds is the disruption of mitochondrial energy production.

Mechanism of Action: Mitochondrial Uncoupling

Pyrrole insecticides, such as the commercial product chlorfenapyr, act as uncouplers of oxidative phosphorylation. After entering the insect's cells, the pro-insecticide is metabolized

into its active form. This active metabolite disrupts the proton gradient across the inner mitochondrial membrane, which is essential for ATP synthesis. By dissipating this gradient, the insecticide prevents the production of ATP, leading to cellular energy depletion and eventual death of the insect.[2][3]



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